

Boc-10-aminodecanoic acid molecular weight and formula

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Compound of Interest

Compound Name: *Boc-10-Aminodecanoic acid*

Cat. No.: *B558785*

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An In-depth Technical Guide to **Boc-10-Aminodecanoic Acid**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical reagents is paramount. This guide provides a detailed overview of **Boc-10-aminodecanoic acid**, a versatile building block in organic synthesis, particularly in peptide chemistry and the development of PROTACs (Proteolysis Targeting Chimeras).

Quantitative Data Summary

The fundamental physicochemical properties of **Boc-10-aminodecanoic acid** are summarized below.

| Property | Value | References |
|--------------------|-------------------------------------------------|-----------------------------------------------------------------------------------------------------|
| Molecular Formula | C ₁₅ H ₂₉ NO ₄ | [1] [2] [3] [4] [5] |
| Molecular Weight | 287.40 g/mol | [1] [2] [3] [4] |
| Exact Mass | 287.2097 | [2] |
| Elemental Analysis | C: 62.69%, H: 10.17%, N: 4.87%, O: 22.27% | [2] |
| CAS Number | 173606-50-3 | [1] [2] [3] |

Core Concepts and Applications

Boc-10-aminodecanoic acid is an aliphatic amino acid derivative.^[4] Its structure features a ten-carbon alkane chain, which provides a flexible and hydrophobic spacer. At one terminus of this chain is a carboxylic acid group, and at the other is an amino group protected by a tert-butoxycarbonyl (Boc) group.^[3] This Boc protecting group is crucial in synthetic chemistry as it prevents the amino group from undergoing unwanted reactions and can be readily removed under mild acidic conditions.^{[1][3]}

The unique bifunctional nature of this molecule makes it a valuable linker in various applications:

- **Peptide Synthesis:** It serves as a building block for the synthesis of peptides, where the long alkyl chain can be used to introduce a spacer element into the peptide backbone.^[1]
- **PROTACs:** **Boc-10-aminodecanoic acid** is utilized as a linker in the synthesis of PROTACs, which are molecules designed to target specific proteins for degradation.^{[2][3]}
- **Drug Development:** Its properties are beneficial in creating drug candidates with improved stability and bioavailability.^[1]
- **Other Applications:** Due to its amphiphilic nature, it also finds use in the formulation of surfactants and emulsifiers.^[1]

General Experimental Protocols

While specific experimental conditions can vary, a general protocol for the utilization of **Boc-10-aminodecanoic acid** in amide bond formation (e.g., peptide synthesis or PROTAC linker attachment) is outlined below.

Amide Coupling Reaction:

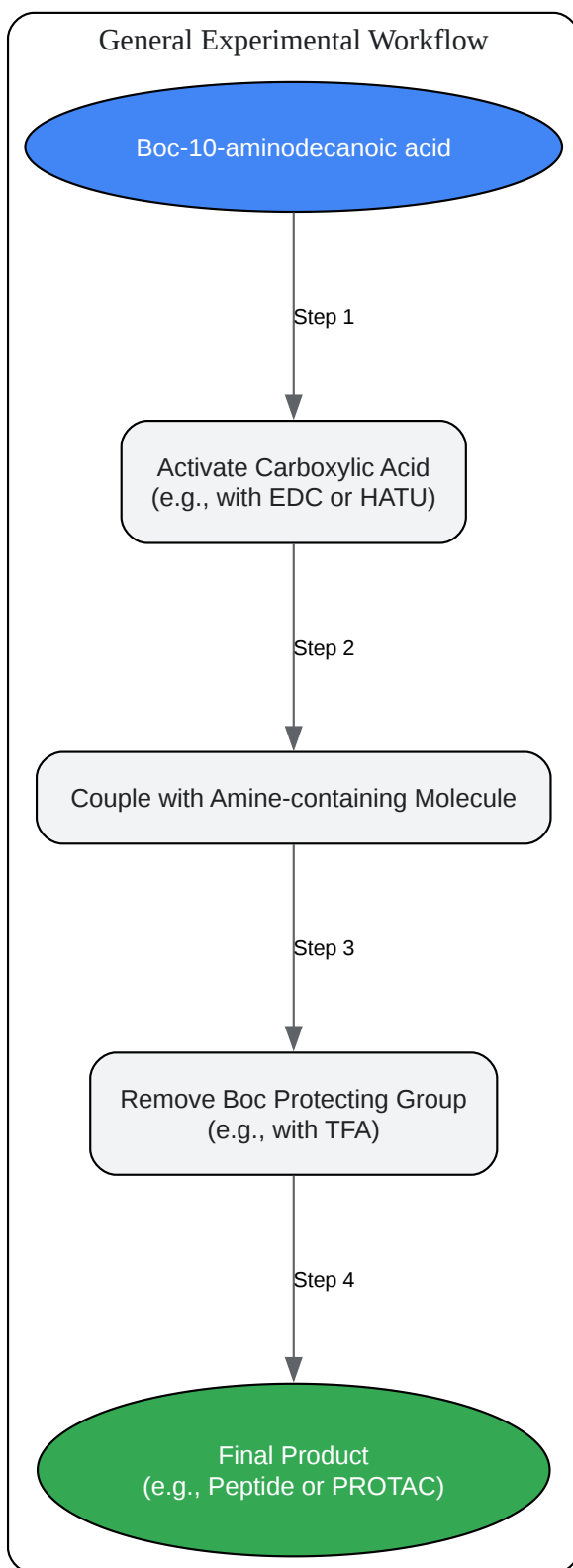
- **Activation of Carboxylic Acid:** The terminal carboxylic acid of **Boc-10-aminodecanoic acid** is activated to facilitate reaction with an amine. This is typically achieved by using coupling reagents such as EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) or HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid

hexafluorophosphate) in an appropriate aprotic solvent like DMF (Dimethylformamide) or DCM (Dichloromethane).

- **Amine Addition:** The desired amine-containing molecule is then added to the reaction mixture.
- **Reaction Monitoring:** The reaction progress is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, the reaction is quenched, and the product is extracted. The crude product is then purified, typically by column chromatography, to yield the desired amide.

Boc-Deprotection:

- **Acidic Treatment:** The Boc-protecting group is removed by treating the molecule with a mild acid. A common method involves using trifluoroacetic acid (TFA) in a solvent like DCM.
- **Neutralization and Isolation:** After the deprotection is complete, the excess acid is removed, and the resulting free amine is neutralized and isolated.

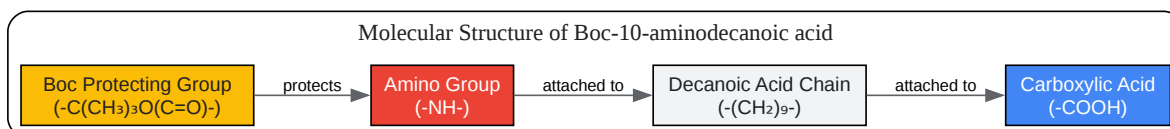


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A generalized workflow for the utilization of **Boc-10-aminodecanoic acid**.

Molecular Structure and Functional Groups

The chemical structure of **Boc-10-aminodecanoic acid** is fundamental to its reactivity and applications. The diagram below illustrates the key functional groups and their relationship within the molecule.



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